

Crystal Structure of Titanium (IV) Oxalate Hydrate: A Technical Guide

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Compound of Interest

Compound Name: *Titanium oxalate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the crystal structure of a specific, well-characterized form of titanium (IV) oxalate hydrate, --INVALID-LINK---H₂O. The information presented is primarily based on the findings from the study of polycrystalline samples using X-ray powder diffraction data. This document is intended to serve as a comprehensive resource, offering detailed crystallographic data, experimental protocols for synthesis and analysis, and visual representations of the compound's structural characteristics and the workflow for its characterization.

Introduction

Titanium (IV) oxalate hydrates are a class of coordination compounds that have garnered interest as precursors for the synthesis of titanium-based materials, such as oxides with various technological applications. The precise crystal structure of these hydrates is crucial for understanding their properties and thermal decomposition pathways, which in turn influences the characteristics of the final oxide materials. This guide focuses on the orthorhombic phase, -INVALID-LINK---H₂O, which has been structurally elucidated from powder diffraction data.^[1]

Crystallographic Data

The crystal structure of --INVALID-LINK---H₂O has been determined to be orthorhombic. The fundamental crystallographic parameters are summarized in the table below for clear reference and comparison.

Parameter	Value
Chemical Formula	--INVALID-LINK---H ₂ O
Crystal System	Orthorhombic
Space Group	Cmca
Unit Cell Dimension a	15.494(2) Å
Unit Cell Dimension b	10.491(1) Å
Unit Cell Dimension c	9.700(1) Å
Unit Cell Volume	1576.9(3) Å ³
Formula Units per Cell (Z)	8

Data sourced from Boudaren et al.[\[1\]](#)

The structure of this compound is characterized by inorganic corrugated layers formed by corner-sharing TiO₆ octahedra. These layers create infinite —Ti—O—Ti— connections and are linked together by the oxalate anions.[\[1\]](#)

Experimental Protocols

The synthesis and structural characterization of --INVALID-LINK---H₂O involve a series of precise steps, from precursor preparation to data analysis. The following sections detail the methodologies employed.

Synthesis of Ti₂O₃(H₂O)₂·H₂O

The synthesis of polycrystalline --INVALID-LINK---H₂O is achieved through a precursor-based method. While the specific precursors for this exact synthesis are noted as part of a study on PZT type oxides, a general approach for preparing **titanium oxalates** involves the reaction of a titanium (IV) salt with oxalic acid in an aqueous solution.

A documented method for producing a **titanium oxalate** complex, which upon thermal treatment yields TiO₂, involves refluxing an aqueous solution of potassium titanyl oxide oxalate. This leads to the direct crystallization of a **titanium oxalate** complex.[\[1\]](#) For the specific

compound --INVALID-LINK---H₂O, the synthesis is performed to obtain a polycrystalline powder suitable for X-ray diffraction studies.[1]

Structural Determination from Powder Diffraction Data

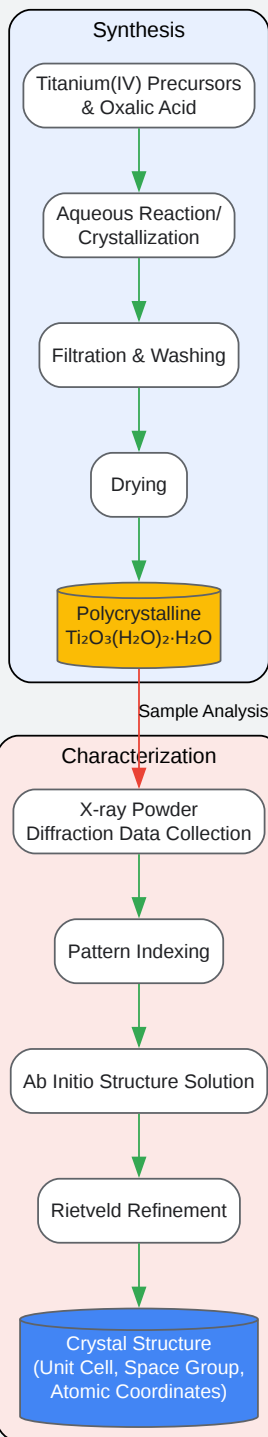
The crystal structure of --INVALID-LINK---H₂O was solved ab initio from conventional monochromatic X-ray powder diffraction data. This technique is essential when single crystals of sufficient size and quality for single-crystal X-ray diffraction are not available. The process involves the following key steps:

- **Data Collection:** A high-quality powder X-ray diffraction pattern of the polycrystalline sample is collected.
- **Indexing:** The diffraction pattern is indexed to determine the unit cell parameters and crystal system.
- **Structure Solution:** The crystal structure is solved from the indexed powder data using direct methods or other ab initio techniques.
- **Structure Refinement:** The structural model is refined using the Rietveld method to obtain the final atomic coordinates and crystallographic parameters.

Structural Visualization

To aid in the understanding of the experimental and analytical workflow for the characterization of titanium (IV) oxalate hydrate, a logical diagram is provided below.

Workflow for Synthesis and Structural Characterization

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Caption: Synthesis and X-ray diffraction workflow.

Thermal Behavior

The thermal behavior of --INVALID-LINK---H₂O has been investigated using temperature-dependent X-ray diffraction and thermal analyses. This is a critical aspect for its application as a precursor. The study of its dehydration process revealed the formation of a partially dehydrated phase, --INVALID-LINK--, where the structural framework of the precursor is maintained. Further heating leads to the complete decomposition of the compound into anatase, a polymorph of TiO₂.^[1]

Other Forms of Titanium (IV) Oxalate Hydrate

It is important to note that other forms of **titanium oxalate** hydrates and related compounds exist, though their crystal structures may not be as thoroughly detailed in publicly accessible literature. For instance, ammonium titanyl oxalate, (NH₄)₂TiO(C₂O₄)₂·H₂O, has been reported to have a monoclinic crystal structure with distinct cyclic tetrameric units. The preparation of titanyl oxalate, TiOC₂O₄, has also been a subject of investigation, with some studies suggesting its formation in solution. The variability in stoichiometry and the presence of the titanyl group (TiO²⁺) highlight the complexity of **titanium oxalate** chemistry.

Conclusion

This technical guide has provided a detailed overview of the crystal structure of a specific titanium (IV) oxalate hydrate, --INVALID-LINK---H₂O. The presented crystallographic data, experimental protocols, and workflow diagrams offer a comprehensive resource for researchers and professionals in the fields of materials science, chemistry, and drug development. The understanding of this crystal structure is fundamental for the controlled synthesis of titanium-based materials with tailored properties.

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References

- 1. researchgate.net [researchgate.net]

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